

Preparing Tyrphostin AG 528 Stock Solution in DMSO: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tyrphostin AG 528

Cat. No.: B8070952

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Tyrphostin AG 528, also known as Tyrphostin B66, is a potent inhibitor of protein tyrosine kinases, specifically targeting the Epidermal Growth Factor Receptor (EGFR) and the Human Epidermal Growth Factor Receptor 2 (ErbB2/HER2).^{[1][2][3][4]} It is a valuable tool in cancer research and drug development for studying signaling pathways implicated in cell proliferation, differentiation, and survival. Accurate preparation of a stable stock solution is critical for obtaining reliable and reproducible experimental results. This document provides detailed application notes and a protocol for preparing a stock solution of **Tyrphostin AG 528** in Dimethyl Sulfoxide (DMSO).

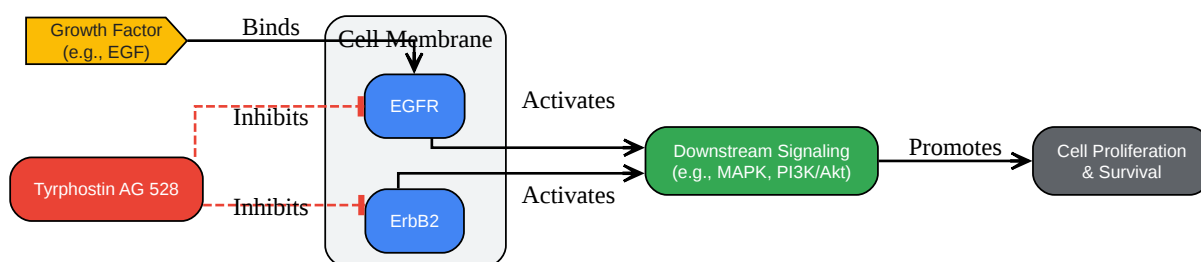
Quantitative Data Summary

The following table summarizes the key quantitative data for **Tyrphostin AG 528**.

Property	Value	Source(s)
Molecular Weight	306.32 g/mol	[1][2][5][6]
Molecular Formula	C ₁₈ H ₁₄ N ₂ O ₃	[1][2][5][6]
CAS Number	133550-49-9	[1][5][6]
IC ₅₀ for EGFR	4.9 μM	[1][2][3][5]
IC ₅₀ for ErbB2/HER2	2.1 μM	[1][2][3][5]
Solubility in DMSO	20 - 61 mg/mL (65.3 - 199.1 mM)	[1][2][5][7]

Signaling Pathway Inhibition

Tyrphostin AG 528 exerts its biological effects by inhibiting the autophosphorylation of EGFR and ErbB2, thereby blocking downstream signaling cascades that promote tumor growth.



[Click to download full resolution via product page](#)

Caption: Inhibition of EGFR and ErbB2 signaling by **Tyrphostin AG 528**.

Experimental Protocol: Preparation of Tyrphostin AG 528 Stock Solution

This protocol outlines the steps for preparing a 10 mM stock solution of **Tyrphostin AG 528** in DMSO.

Materials

- **Tyrphostin AG 528** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Optional: Water bath or sonicator

Procedure

- Pre-weighing and Calculation:
 - Allow the vial of **Tyrphostin AG 528** powder to equilibrate to room temperature before opening to prevent condensation.
 - Calculate the required amount of **Tyrphostin AG 528** and DMSO to prepare the desired stock solution concentration. For example, to prepare 1 mL of a 10 mM stock solution:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 306.32 \text{ g/mol} = 3.0632 \text{ mg}$
- Dissolution:
 - Carefully weigh out the calculated amount of **Tyrphostin AG 528** powder and place it in a sterile microcentrifuge tube.
 - Add the appropriate volume of anhydrous DMSO. It is crucial to use fresh, high-quality DMSO as it is hygroscopic, and absorbed moisture can significantly reduce the solubility of **Tyrphostin AG 528**.[\[1\]](#)
 - Vortex the solution thoroughly for several minutes to aid dissolution. Gentle warming in a water bath (not exceeding 37°C) or brief sonication can be used to facilitate the dissolution

of the compound if necessary.[2] Visually inspect the solution to ensure that all the powder has dissolved completely.

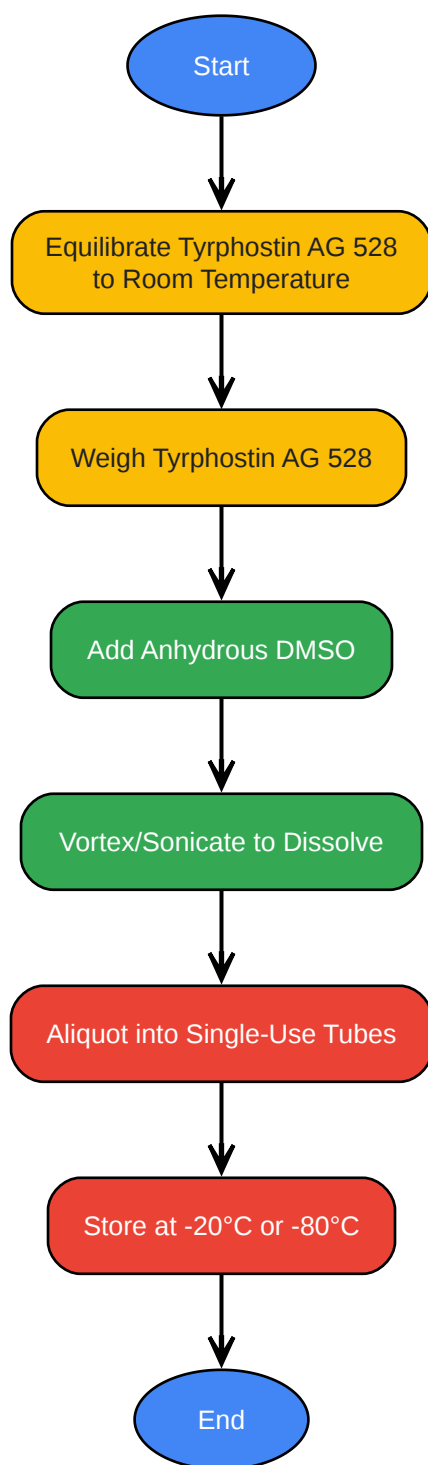
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This will prevent repeated freeze-thaw cycles which can degrade the compound.[1][5]
 - Store the aliquots at -20°C or -80°C for long-term storage.[1][2]

Storage and Stability

- Powder: Store the lyophilized powder at -20°C for up to 3 years.[1][2]
- Stock Solution in DMSO:
 - Store at -20°C for up to 1 month.[1][2][5]
 - Store at -80°C for up to 1 year for optimal stability.[1]

Experimental Workflow

The following diagram illustrates the workflow for preparing the **Tyrphostin AG 528** stock solution.



[Click to download full resolution via product page](#)

Caption: Workflow for preparing **Tyrphostin AG 528** stock solution.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. selleckchem.com [selleckchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Tyrphostin AG-528 | EGFR 抑制剂 | 现货供应 | 美国品牌 | 免费采购电话400-668-6834 [selleck.cn]
- 4. selleck.co.jp [selleck.co.jp]
- 5. adooq.com [adooq.com]
- 6. scbt.com [scbt.com]
- 7. caymanchem.com [caymanchem.com]
- To cite this document: BenchChem. [Preparing Tyrphostin AG 528 Stock Solution in DMSO: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8070952#preparing-tyrphostin-ag-528-stock-solution-in-dmsol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com